

Optimizing Lipophilic Efficiency: A Comparative Guide to (Cyclohexylmethyl)(3-methoxypropyl)amine

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Compound of Interest

Compound Name: (Cyclohexylmethyl)(3-methoxypropyl)amine

Cat. No.: B13265429

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Executive Summary: The "Goldilocks" Linker

In modern fragment-based drug discovery (FBDD) and library synthesis, the selection of secondary amine building blocks is often reduced to a binary choice between "flat" aromatic systems and "greasy" aliphatic chains. **(Cyclohexylmethyl)(3-methoxypropyl)amine** represents a strategic compromise—a "Goldilocks" molecule that bridges the gap between the "Escape from Flatland" (Fsp³) philosophy and the practical need for aqueous solubility.

This guide benchmarks this specific building block against its three most common medicinal chemistry alternatives. We analyze why replacing a benzyl group with a cyclohexylmethyl group, while simultaneously incorporating a distal ether linkage, offers a superior trajectory for optimizing Lipophilic Efficiency (LipE).

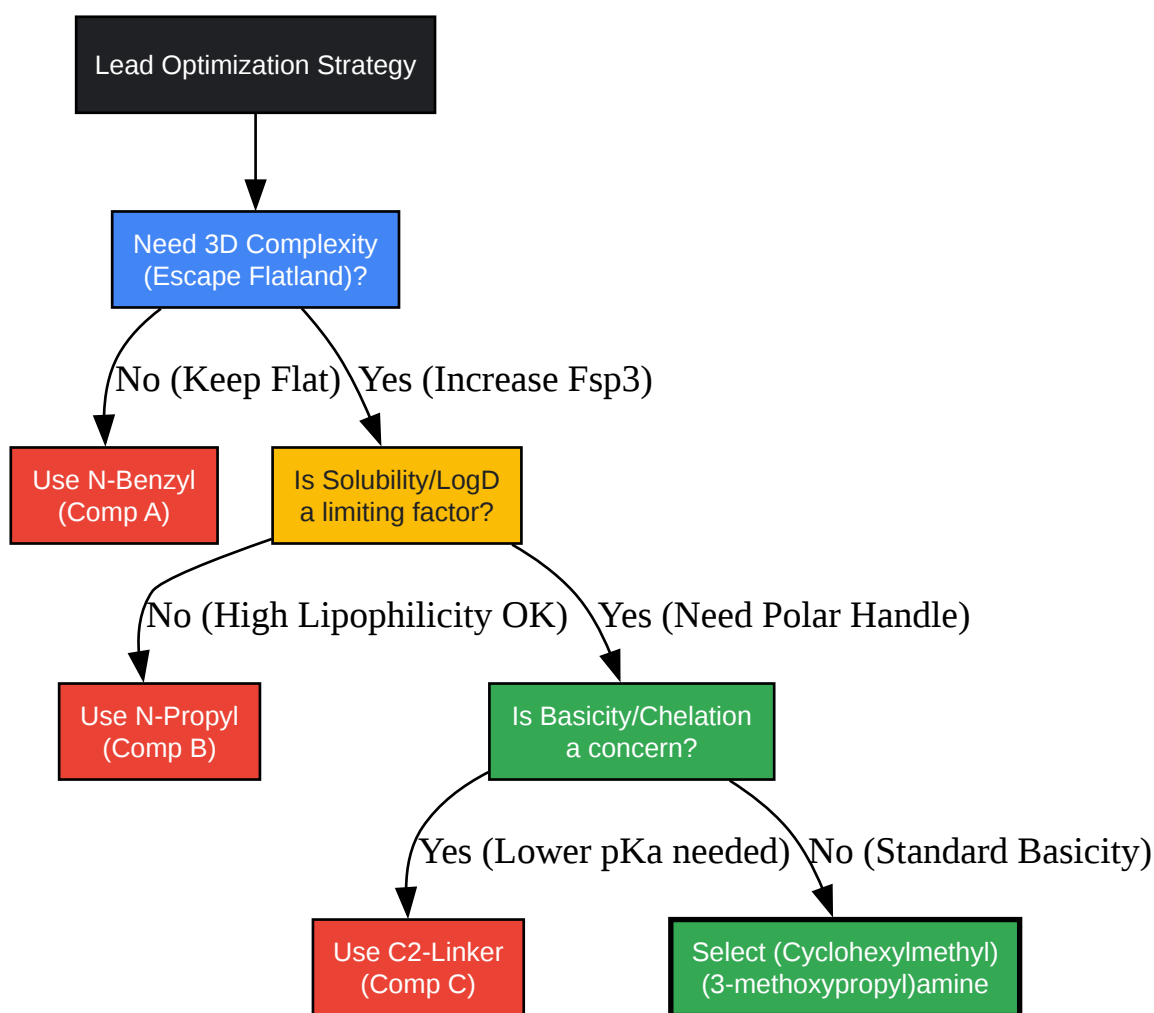
Strategic Rationale: Why This Molecule?

The selection of **(Cyclohexylmethyl)(3-methoxypropyl)amine** is driven by two competing medicinal chemistry imperatives:

- Saturation (Fsp³): Moving from phenyl (planar) to cyclohexyl (3D) vectors to improve target selectivity and solubility (Lovering et al.).
- Solubility (LogD): Counteracting the lipophilicity of the cyclohexyl ring by introducing a polar ether oxygen.

Decision Logic: Building Block Selection

The following diagram illustrates the decision matrix leading to the selection of this specific amine over its competitors.



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Figure 1: Strategic decision tree for selecting saturated, ether-linked secondary amines.

Physicochemical Benchmarking

To objectively evaluate performance, we compare the subject molecule against three standard alternatives. Data below represents a consensus of calculated (cLogP, pKa) and observed class behaviors.

The Competitors

- Subject: **(Cyclohexylmethyl)(3-methoxypropyl)amine**
- Comp A (Aromatic): N-Benzyl-3-methoxypropylamine
- Comp B (Lipophilic): N-(Cyclohexylmethyl)propylamine
- Comp C (Short Linker): (Cyclohexylmethyl)(2-methoxyethyl)amine

Comparative Data Table

Property	Subject	Comp A (Aromatic)	Comp B (Lipophilic)	Comp C (Short Linker)
Formula	C ₁₁ H ₂₃ NO	C ₁₁ H ₁₇ NO	C ₁₀ H ₂₁ N	C ₁₀ H ₂₁ NO
MW	185.31	179.26	155.28	171.28
Fsp ³ Score	0.91 (High)	0.36 (Low)	1.00 (High)	0.90 (High)
cLogP	~2.4	~1.9	~3.3	~1.8
pKa (Conj. Acid)	~10.2	~9.5	~10.5	~9.4
TPSA (Å ²)	21.3	21.3	12.0	21.3
Rotatable Bonds	6	5	5	5
Metabolic Risk	Low (Oxidation)	High (Benzylic Ox)	Medium (Lipophilic)	Low

Analysis

- Solubility vs. Lipophilicity: The Subject molecule has a higher cLogP than the Benzyl analog (Comp A) due to the saturated ring. However, experimental solubility is often higher for the

Subject because the flexible cyclohexyl ring disrupts crystal packing (lower melting point) compared to the planar benzyl stack.

- **Basicity Modulation:** The 3-methoxypropyl group (Subject) maintains a basicity similar to a standard amine (~10.2). In contrast, Comp C (2-methoxyethyl) exhibits lower basicity (~9.4) due to the inductive electron-withdrawing effect of the oxygen being closer to the nitrogen (2 carbons vs 3 carbons).

Synthetic Utility & Reactivity[1]

When using these building blocks for library synthesis (e.g., Amide Coupling or S_NAr), steric and electronic factors dictate yield.

Nucleophilicity (Amide Coupling)

The cyclohexylmethyl group is sterically bulkier than a benzyl group. It adopts a chair conformation, projecting protons axially and equatorially, which creates a larger "cone of interference" around the nucleophilic nitrogen.

- **Observation:** The Subject amine reacts slower than Comp A (Benzyl) in sterically crowded couplings (e.g., ortho-substituted benzoic acids).
- **Mitigation:** Use high-activity coupling reagents (HATU/COMU) rather than carbodiimides (EDC) to overcome the steric barrier.

S_NAr Reactivity

In nucleophilic aromatic substitution, the increased basicity of the Subject (pK_a ~10.2) compared to the Benzyl analog (pK_a ~9.5) makes it a harder nucleophile, potentially increasing yield against electron-deficient heterocycles, provided steric hindrance is not prohibitive.

Experimental Protocols

To validate these properties in your own scaffold, run the following standardized benchmarking protocols.

Protocol A: Competitive Reactivity Profiling

Determine the relative nucleophilicity of the Subject vs. Benzyl analog.

Materials:

- Subject Amine (1 equiv)
- Comp A (Benzyl analog) (1 equiv)
- 4-Chloronitrobenzene (0.8 equiv - Limiting Reagent)
- Base: DIPEA (3 equiv)
- Solvent: DMSO-d6 (for in-situ NMR) or DMF (for LCMS)

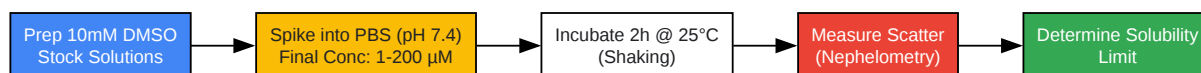
Workflow:

- Dissolve both amines and DIPEA in solvent.
- Add electrophile (4-chloronitrobenzene) at T=0.
- Heat to 80°C.
- Monitor consumption of amines via LCMS or ^1H NMR.
- Calculation: The ratio of product formation rates () indicates relative nucleophilicity.
 - Expectation: Benzyl analog will react faster due to lower steric hindrance, despite lower basicity.

Protocol B: Kinetic Solubility Assessment (Nephelometry)

Determine if the ether oxygen effectively counteracts the lipophilic cyclohexyl ring.

Workflow:



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Figure 2: Kinetic solubility workflow using laser nephelometry.

ADME/Tox Implications

Metabolic Stability (Microsomal Stability)

- Subject (Cyclohexyl): The primary metabolic pathway is hydroxylation at the C3 or C4 position of the cyclohexyl ring. This is generally a "soft" spot but does not generate toxic intermediates.
- Comp A (Benzyl): Prone to benzylic oxidation. While stable, if dealkylation occurs, it releases a benzylamine derivative.
- Ether Linker: The 3-methoxypropyl chain is relatively stable. O-dealkylation is possible but slower than N-dealkylation.

Safety Profile

Replacing aromatic rings with saturated rings (Subject) reduces the risk of forming reactive quinone-imine metabolites or toxic anilines, a common liability in aromatic-rich drug candidates.

Conclusion

(Cyclohexylmethyl)(3-methoxypropyl)amine is the superior choice when your lead series requires:

- Increased Fsp³ (to improve clinical success probability).
- Moderate Solubility (where a pure propyl chain is too lipophilic).
- Metabolic Safety (avoiding aromatic activation).

Recommendation: Use this building block early in library synthesis to set a favorable physicochemical baseline, but be prepared to use stronger coupling conditions (HATU/HOAt) to overcome the steric bulk of the cyclohexyl ring.

References

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